



Tug-891: Application Notes and Protocols for Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

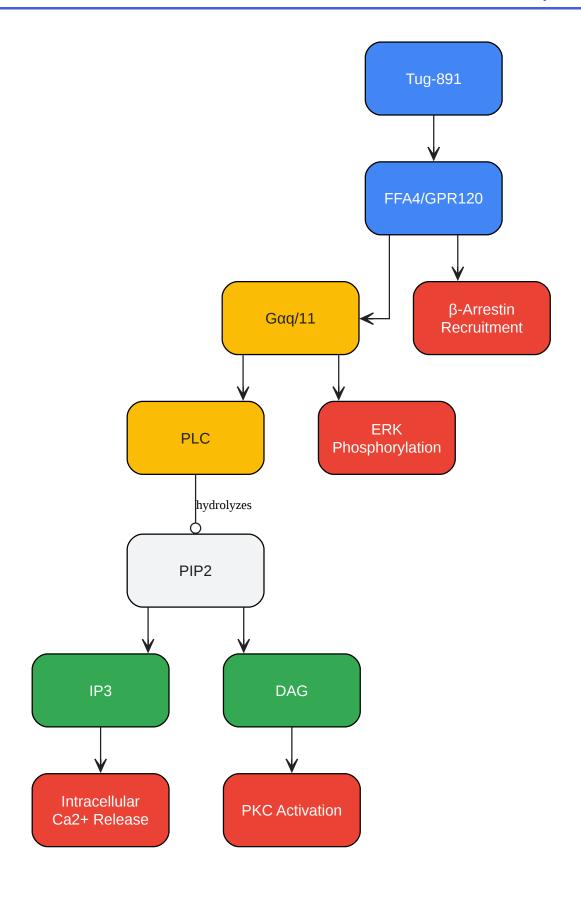
Introduction

Tug-891 is a potent and selective synthetic agonist for the Free Fatty Acid Receptor 4 (FFA4), formerly known as G-protein coupled receptor 120 (GPR120).[1][2][3] As a key regulator of various physiological processes, FFA4 has emerged as a promising therapeutic target for metabolic diseases such as type 2 diabetes and obesity, as well as inflammatory conditions.[2] [4] **Tug-891** mimics the effects of endogenous long-chain fatty acids (LCFAs) by activating FFA4, thereby initiating a cascade of intracellular signaling events.[2][5] These application notes provide detailed protocols for the preparation and use of **Tug-891** in cell culture experiments, along with a summary of its signaling pathways and reported cellular effects.

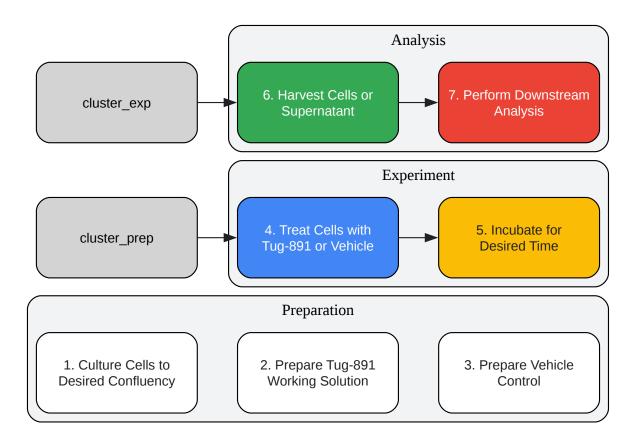
Mechanism of Action

Tug-891 activates FFA4, a G-protein coupled receptor (GPCR), primarily through the Gαq/11 signaling pathway.[3][6] This activation leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca2+) from the endoplasmic reticulum, while DAG activates protein kinase C (PKC).[6] Downstream effects of **Tug-891**-mediated FFA4 activation include the phosphorylation of extracellular signal-regulated kinase (ERK), recruitment of β-arrestin-1 and β-arrestin-2, and receptor internalization.[2][5]









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